

Personal protective equipment for handling N3-[(Tetrahydro-2-furanyl)methyl]uridine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

N3-[(Tetrahydro-2furanyl)methyl]uridine

Cat. No.:

B12386950

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Essential Safety and Handling Guide for N3-[(Tetrahydro-2-furanyl)methyl]uridine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling N3-[(Tetrahydro-2-furanyl)methyl]uridine. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, minimizing risk and ensuring the integrity of research.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **N3-[(Tetrahydro-2-furanyl)methyl]uridine** is not readily available, it is identified as a uridine analogue.[1][2] Due to its chemical structure, which includes a tetrahydrofuran moiety, it is prudent to handle it with the care required for potentially hazardous chemicals. The hazards of similar compounds, like tetrahydrofuran, include flammability, skin and eye irritation, and the potential to form explosive peroxides.[3][4][5] Therefore, a conservative approach to PPE is warranted.

Table 1: Personal Protective Equipment (PPE) Requirements



PPE Category	Specification	Purpose
Hand Protection	Double-gloving with nitrile gloves.[6][7]	Provides a primary barrier against skin contact and chemical absorption.
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles.[6]	Protects eyes from splashes and airborne particles of the compound.
Body Protection	A flame-resistant lab coat should be worn over personal clothing.[8]	Protects against spills and splashes, reducing the risk of skin contact and clothing contamination.
Face Protection	A face shield should be worn in addition to safety glasses or goggles when there is a significant risk of splashing.[6]	Provides an additional layer of protection for the entire face from splashes.
Respiratory	Work in a well-ventilated area or a chemical fume hood.[3][4]	Minimizes the inhalation of any potential vapors or aerosols.

Experimental Protocol: Safe Handling of N3-[(Tetrahydro-2-furanyl)methyl]uridine

This protocol outlines the step-by-step process for safely handling N3-[(Tetrahydro-2-furanyl)methyl]uridine in a laboratory setting.

- Preparation and Area Setup:
 - Ensure that a chemical fume hood is operational and available for use.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.[4]
 - Gather all necessary materials, including the compound, solvents, and laboratory equipment, and place them within the fume hood.



- Prepare a designated waste container for the disposal of contaminated materials.
- Donning Personal Protective Equipment (PPE):
 - Follow the PPE workflow diagram (Figure 1) for the correct sequence of donning protective gear.
 - Inspect all PPE for any signs of damage before use.[7]
- Compound Handling:
 - Perform all manipulations of the solid compound or its solutions within the chemical fume hood to minimize inhalation exposure.
 - Use a spatula or other appropriate tools to handle the solid compound. Avoid creating dust.
 - When preparing solutions, add the solvent to the compound slowly to prevent splashing.
 - Keep the container of N3-[(Tetrahydro-2-furanyl)methyl]uridine tightly closed when not in use.[3]
- Post-Handling and Decontamination:
 - Wipe down the work surface within the fume hood with an appropriate solvent and cleaning agent.
 - Decontaminate all equipment that has come into contact with the compound.
- Doffing Personal Protective Equipment (PPE):
 - Follow the PPE workflow diagram (Figure 1) for the correct sequence of doffing protective gear to prevent cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.[6][7]

Operational and Disposal Plans

Spill Response:

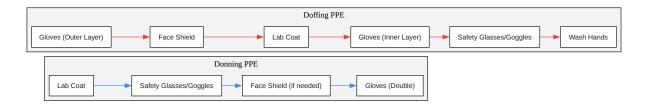


- Small Spills: For a small spill within a fume hood, absorb the material with an inert absorbent material (e.g., vermiculite, sand). Place the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Large Spills: In the event of a large spill, evacuate the immediate area and notify the appropriate safety personnel.

Disposal:

 All waste materials, including empty containers, contaminated gloves, and absorbent materials, should be disposed of as hazardous chemical waste in accordance with institutional and local regulations. Do not dispose of this compound down the drain.

Visualization of PPE Workflow



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- To cite this document: BenchChem. [Personal protective equipment for handling N3-[(Tetrahydro-2-furanyl)methyl]uridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386950#personal-protective-equipment-for-handling-n3-tetrahydro-2-furanyl-methyl-uridine]

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